Structural Elucidation of 3-(3-Methylphenoxy)benzaldehyde: A Comparative Analytical Guide

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Compound of Interest

Compound Name:	*3-(3-Methylphenoxy)benzaldehyde*
CAS No.:	*67698-58-2*
Cat. No.:	*B8616048*

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Executive Summary & Core Directive

In the synthesis of pyrethroid intermediates, specifically **3-(3-methylphenoxy)benzaldehyde** (CAS 69626-78-4), structural ambiguity is a persistent challenge.[1] The meta-substitution on both aromatic rings creates a scenario where regioisomers (e.g., 4-methyl or 2-methyl variants) possess nearly identical physicochemical properties.[1]

This guide moves beyond standard "certificate of analysis" parameters. It objectively compares Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Fourier-Transform Infrared Spectroscopy (FT-IR).[1] The goal is to establish a self-validating protocol that not only confirms the identity of the molecule but definitively rules out isobaric regioisomers that compromise downstream catalytic efficiency.

The Structural Challenge

The molecule consists of two benzene rings linked by an ether oxygen. Both rings are meta-substituted.[1]

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- Ring A: Benzaldehyde moiety (CHO at position 1, Phenoxy at position 3).[1]
- Ring B: Toluene moiety (Methyl at position 3, Phenoxy at position 1).[1]

The Critical Risk: Standard synthesis often produces trace amounts of the para-isomer (4-methylphenoxy) or ortho-isomer. These impurities are "silent" in low-resolution techniques but disastrous for stereoselective synthesis of pyrethroids like Fenpropathrin.

Comparative Analytical Matrix

The following table summarizes the efficacy of each technique in resolving the specific structural features of CAS 69626-78-4.

Feature / Requirement	1H-NMR (400+ MHz)	GC-MS (EI)	FT-IR (ATR)	HPLC-UV
Functional Group Confirmation	High (Aldehyde proton is distinct)	Moderate (Fragment loss)	Superior (C=O, C-O-C stretch)	Low
Regioisomer Differentiation	Superior (Coupling constants)	Low (Mass spectra are identical)	Low (Fingerprint region ambiguous)	Moderate (Retention time shift)
Trace Impurity Detection	Low (< 1%)	Superior (ppm sensitivity)	Low	High
Throughput Speed	Low (15-30 mins)	Moderate (20-40 mins)	Superior (< 2 mins)	Moderate
Cost Per Sample	High	Moderate	Low	Moderate

Detailed Experimental Protocols & Analysis

A. Nuclear Magnetic Resonance (1H-NMR) – The Gold Standard

Objective: To definitively assign the meta-substitution pattern on the distal ring (Ring B).

Protocol:

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- Solvent: Dissolve 10 mg of sample in 0.6 mL $CDCl_3$ (Chloroform-d).
- Reference: Ensure TMS (Tetramethylsilane) is present at 0.00 ppm.
- Parameters: 16 scans minimum, d1=2.0s (relaxation delay) to ensure accurate integration of the aldehyde proton.

Spectral Interpretation (Expert Insight):

- The Diagnostic Anchor (Aldehyde): Look for a sharp singlet at δ 9.90 – 10.0 ppm. If this is a doublet, your aldehyde is contaminated or oxidized.[1]
- The Methyl Group: A singlet at δ 2.35 ppm.
- The "Meta" Proof (Aromatic Region 6.9 – 7.6 ppm):
  - Isomer Check: If the methyl-bearing ring were para-substituted (4-methyl), you would see a distinct AA'BB' doublet pair pattern.[1]
  - Confirmation: Since it is 3-methyl, you must observe a complex multiplet pattern.[1] Specifically, look for the isolated singlet-like peak (broad s) of the proton between the methyl and ether linkage (Ring B, position 2).

B. GC-MS – The Purity Fingerprint

Objective: To quantify volatile impurities and confirm molecular weight (MW = 212.24 g/mol).

Protocol:

- Column: DB-5ms or equivalent (30m x 0.25mm ID, 0.25µm film).
- Carrier: Helium at 1.0 mL/min constant flow.
- Temp Program: 60°C (1 min) → 20°C/min → 280°C (5 min).
- Ionization: Electron Impact (EI), 70 eV.[1]

Fragmentation Logic (Self-Validating):

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- Molecular Ion (M+): Distinct peak at m/z 212.[1]
- Aldehyde Loss (M-1): Peak at m/z 211 (loss of H[1]•).
- Carbonyl Loss (M-29): Peak at m/z 183 (loss of -CHO).[1]
- Base Peak: Often m/z 91 (Tropylium ion,

) derived from the tolyl moiety, or m/z 65 (cyclopentadienyl cation) from further fragmentation.[1]
- Note: If you see a strong M+ at 198, you have 3-phenoxybenzaldehyde (missing the methyl group), a common starting material impurity.[1]

C. FT-IR – The Quick Screen

Objective: Rapid goods-inward inspection.[1]

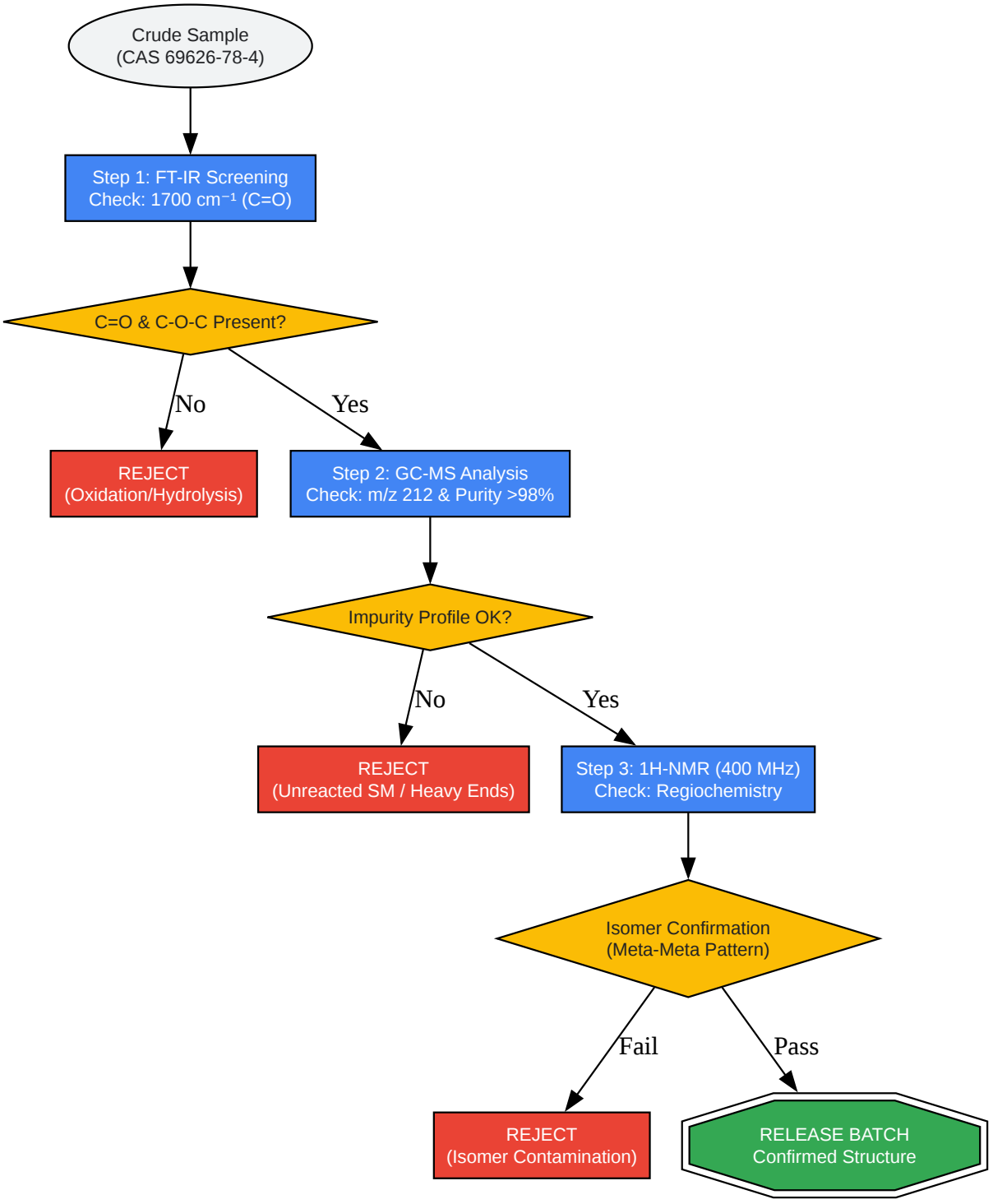
Key Absorbances:

- C=O Stretch: Strong, sharp band at 1695–1705 cm^{-1} (Conjugated aldehyde).[1]
- C-H Aldehyde: Doublet "Fermi resonance" weak bands at 2720 and 2820 cm^{-1}.
- Ether Linkage (C-O-C): Strong band at 1230–1250 cm^{-1}.[1]

Analytical Workflow Logic

The following diagram illustrates the decision-making process for validating a batch of **3-(3-methylphenoxy)benzaldehyde**.

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Caption: Sequential analytical logic flow for confirming **3-(3-methylphenoxy)benzaldehyde**, prioritizing high-throughput screening (IR) before high-cost structural confirmation (NMR).

Expert Commentary: The "Meta" Coupling Trap

A common error in analyzing this molecule is misinterpreting the aromatic region of the NMR spectrum.

In the 3-methylphenoxy ring, the proton at position 2 (between the ether and methyl) is unique. It appears as a broad singlet or narrow doublet (J ~ 1-2 Hz) due to meta-coupling with protons at positions 4 and 6.[1]

- Contrast: In the 4-methyl isomer, the symmetry simplifies the spectrum into two distinct doublets (approximate AA'BB' system).
- Validation: If your integration of the aromatic region (6.9–7.6 ppm) does not sum perfectly to 8 protons relative to the 1 aldehyde proton, suspect the presence of 3-phenoxytoluene (starting material, no aldehyde proton) which will inflate the aromatic integral without adding to the aldehyde signal.

References

- National Institute of Standards and Technology (NIST).Mass Spectrum of Benzaldehyde Derivatives. NIST Chemistry WebBook, SRD 69.[1] Available at: [Link][1]
- PubChem.Compound Summary: 3-Phenoxybenzaldehyde (Structural Analog).[1][2] National Library of Medicine. Available at: [Link][1]
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J.Spectrometric Identification of Organic Compounds.[1] (Standard text for coupling constant analysis in meta-substituted benzenes).
- Chemical Abstracts Service (CAS).CAS RN 69626-78-4 Entry.[1] American Chemical Society. Available at: [Link][1]

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Sources

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. 3-Phenoxybenzaldehyde | C13H10O2 | CID 38284 - PubChem [pubchem.ncbi.nlm.nih.gov]
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